

Application Note: 4-Bromo-3-difluoromethoxy-5-nitrotoluene in API Synthesis[1]

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Compound of Interest

Compound Name: 4-Bromo-3-difluoromethoxy-5-nitrotoluene

CAS No.: 1805104-01-1

Cat. No.: B1448862

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Executive Summary & Chemical Profile

4-Bromo-3-difluoromethoxy-5-nitrotoluene represents a "privileged scaffold" in medicinal chemistry.[1] Its trisubstituted pattern (Methyl, Difluoromethoxy, Nitro, Bromo) offers three distinct vectors for orthogonal functionalization, making it an ideal core for Fragment-Based Drug Discovery (FBDD).[1]

Chemical Identity & Properties

Property	Specification
IUPAC Name	2-bromo-1-(difluoromethoxy)-5-methyl-3-nitrobenzene
Molecular Formula	C ₈ H ₆ BrF ₂ NO ₃
Molecular Weight	282.04 g/mol
Appearance	Pale yellow to off-white crystalline solid
Key Functionality	-OCHF ₂ : Lipophilic H-bond donor/acceptor modulator (Metabolic Shield).-Br: Handle for Pd-catalyzed cross-coupling (Suzuki, Buchwald).-NO ₂ : Precursor to aniline for amide coupling or heterocycle formation. [1] [2] [3]
LogP (Predicted)	~3.2 (High lipophilicity due to fluorine content)

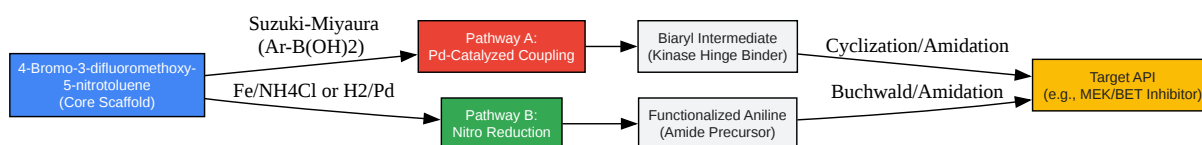
Strategic Utility in API Design

The strategic value of this intermediate lies in its ability to solve common ADME (Absorption, Distribution, Metabolism, Excretion) failures in late-stage drug development.[\[1\]](#)

- **Metabolic Stability:** The -OCHF₂ group blocks metabolic O-dealkylation (a common clearance route for -OMe groups) while maintaining similar steric bulk and electronic properties.[\[1\]](#)
- **Orthogonal Reactivity:** The molecule allows for sequential functionalization:
 - Step 1: Suzuki/Sonogashira coupling at the C-Br bond (activated by the ortho-nitro group).[\[1\]](#)
 - Step 2: Reduction of -NO₂ to -NH₂.[\[1\]](#)
 - Step 3: Amide coupling or cyclization to form benzimidazoles or indazoles.[\[1\]](#)

Structural Pathway Diagram

The following diagram illustrates the divergent synthesis pathways enabled by this intermediate.



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Caption: Divergent synthetic utility of the scaffold allowing access to biaryl systems or functionalized anilines.

Detailed Experimental Protocols

Protocol A: Regioselective Suzuki-Miyaura Coupling

Objective: To install an aryl or heteroaryl group at the 4-position while preserving the nitro group for later reduction.[1] The steric crowding from the flanking -NO₂ and -OCHF₂ groups requires a specialized catalyst system.[1]

Reagents:

- Substrate: **4-Bromo-3-difluoromethoxy-5-nitrotoluene** (1.0 eq)[1]
- Boronic Acid: Phenylboronic acid derivative (1.2 eq)[1]
- Catalyst: Pd(dppf)Cl₂[1]·CH₂Cl₂ (0.05 eq) or Pd(PPh₃)₄ (for less hindered partners)[1]
- Base: Cs₂CO₃ (3.0 eq)[1]
- Solvent: 1,4-Dioxane : Water (4:1 v/v)[1]

Step-by-Step Methodology:

- Inertion: Charge a reaction vial with the substrate, boronic acid, base, and catalyst.[1] Seal and purge with Argon for 5 minutes.

- Solvation: Add degassed Dioxane/Water mixture via syringe.
- Reaction: Heat the mixture to 90°C for 4–6 hours. Note: Monitor by LC-MS.^[1] The electron-withdrawing nitro group accelerates the oxidative addition, but steric hindrance may slow the transmetallation.
- Workup: Cool to RT, dilute with EtOAc, and wash with brine. Dry over Na₂SO₄ and concentrate.
- Purification: Flash chromatography (Hexane/EtOAc gradient).

Critical Control Point: Ensure strict deoxygenation.^[1] The nitro group can poison Pd catalysts if oxidized species are present or if the reaction is run too long at high temperatures (risk of denitration).^[1]

Protocol B: Chemoselective Nitro Reduction (Bechamp Conditions)

Objective: Reduce the nitro group to an aniline without defluorinating the -OCHF₂ group or reducing the aryl bromide (if coupling was not performed first).^[1]

Reagents:

- Substrate: Nitro-intermediate (1.0 eq)^[1]
- Reductant: Iron powder (Fe, 5.0 eq)^[1]
- Electrolyte: Ammonium Chloride (NH₄Cl, 5.0 eq)^[1]
- Solvent: Ethanol : Water (3:1)^[1]

Step-by-Step Methodology:

- Preparation: Dissolve the nitro compound in EtOH/Water. Add NH₄Cl and Iron powder.
- Reflux: Heat to 70–80°C with vigorous stirring. The reaction typically completes in 1–2 hours.^[1]

- Why Iron? Hydrogenation ($H_2/Pd-C$) carries a high risk of hydrodehalogenation (cleaving the C-Br bond).[1] Iron is chemoselective for $-NO_2$ in the presence of aryl halides.[1]
- Filtration: Filter the hot mixture through a Celite pad to remove iron oxides. Wash with hot ethanol.[1]
- Isolation: Concentrate the filtrate. Neutralize with saturated $NaHCO_3$ if necessary, and extract with DCM.

Protocol C: Difluoromethylation (Synthesis of the Starting Material)

If the starting material must be synthesized from 4-Bromo-3-hydroxy-5-nitrotoluene:

Reagents:

- Substrate: 4-Bromo-5-methyl-2-nitrophenol (1.0 eq)[1]
- Reagent: Sodium chlorodifluoroacetate ($ClCF_2COONa$) or $ClCHF_2$ gas.[1]
- Base: K_2CO_3 (2.5 eq)[1]
- Solvent: DMF (Anhydrous)[1]

Methodology:

- Dissolve phenol and K_2CO_3 in DMF.[1] Heat to $100^\circ C$.
- Slowly add Sodium chlorodifluoroacetate (acts as a carbene source).[1]
- Stir at $100^\circ C$ for 2 hours. The in situ generated $:CF_2$ carbene inserts into the O-H bond.[1]
- Safety Warning: This generates CO_2 and potentially HF traces.[1] Use a scrubber.[1]

Analytical Quality Control (QC)

To validate the integrity of the intermediate, specifically the sensitive $-OCHF_2$ group:

Technique	Expected Signal / Observation
^1H NMR (DMSO- d_6)	Look for the characteristic triplet of the -OCHF $_2$ proton at δ 7.0–7.4 ppm (). This large coupling constant confirms the presence of two fluorine atoms.[1]
^{19}F NMR	Doublet appearing around -80 to -85 ppm.[1]
LC-MS	M+H or M+NH $_4$ adduct.[1] The isotopic pattern of Bromine (1:1 ratio of $^{79}\text{Br}/^{81}\text{Br}$) must be preserved.[1]

References & Grounding

- Bioisosteric Applications: Meanwell, N. A. (2011).[1] Fluorine and Fluorinated Motifs in the Design and Application of Bioisosteres for Drug Design. Journal of Medicinal Chemistry. [Link\[1\]](#)
- Difluoromethoxy Synthesis: Zafrani, Y., et al. (2019).[1] Sodio-difluoromethyl-arylsulfonates: Reagents for Direct Difluoromethylation.[1] Organic Letters. [Link\[1\]](#)
- Nitro Reduction Protocols: Forced, T., et al. (2021).[1] Chemoselective Reduction of Nitroarenes in the Presence of Aryl Halides. Organic Process Research & Development. [Link\[1\]](#)
- Related Scaffold Patent: Substituted Benzene Derivatives as MEK Inhibitors. (WO2014130409).[1] Demonstrates the utility of bromo-fluoro-nitro benzenes in kinase synthesis.[1] [Link](#)

Disclaimer: This protocol is for research and development purposes only. Handling of nitro-aromatics and halogenated solvents requires standard chemical safety precautions, including the use of fume hoods and PPE.

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Sources

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- 3. EP1045823B1 - Process for making certain benzoic acid compounds - Google Patents [patents.google.com]
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